

Preliminary Studies on Nickel-61 as a Tracer Element: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel-61

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stable isotopes have emerged as powerful tools in metabolic research and drug development, offering a non-radioactive means to trace the fate of elements and compounds within biological systems. **Nickel-61** (^{61}Ni), a stable isotope of nickel, presents a unique opportunity for such tracer studies. With a natural abundance of approximately 1.14%, ^{61}Ni can be enriched and used to investigate the absorption, distribution, metabolism, and excretion (ADME) of nickel, as well as its role in various physiological and pathological processes.[\[1\]](#)[\[2\]](#)[\[3\]](#) This technical guide provides an in-depth overview of the preliminary studies and methodologies involving the use of ^{61}Ni as a tracer element, with a focus on its application in biological research and drug development.

Properties of Nickel-61

Nickel-61 is a stable, non-radioactive isotope of nickel.[\[4\]](#)[\[5\]](#)[\[6\]](#) Its stability makes it a safe alternative to radioactive isotopes for in vivo studies in humans and animals. Key properties of ^{61}Ni are summarized in Table 1.

Property	Value
Symbol	^{61}Ni
Atomic Number (Z)	28
Mass Number (A)	61
Neutron Number (N)	33
Natural Abundance	1.14% [1] [2] [3]
Atomic Mass (Da)	60.931056 [1] [2]
Spin	3/2 [3]
Radioactivity	None (Stable) [4] [5] [6]

Applications of Nickel-61 as a Tracer

The primary application of ^{61}Ni in biomedical research is as a tracer to study the pharmacokinetics and bioavailability of nickel.[\[5\]](#)[\[6\]](#)[\[7\]](#) This is particularly relevant given nickel's dual role as an essential trace element for some organisms and a potential toxicant and carcinogen at higher exposure levels.[\[8\]](#)[\[9\]](#)

Bioavailability and Metabolism Studies

Stable isotope tracer studies using nickel isotopes have been successfully conducted in humans to determine the absorption and excretion of nickel.[\[6\]](#) In a study analogous to what could be performed with ^{61}Ni , human volunteers were administered an oral dose of a stable nickel isotope, and the tracer was quantified in blood, urine, and feces over several days.[\[6\]](#)[\[7\]](#) Such studies allow for the precise calculation of gastrointestinal absorption and urinary excretion rates.[\[6\]](#)[\[7\]](#)

Drug Development

In the context of drug development, ^{61}Ni can be used to:

- Trace the distribution of nickel-containing drugs or nanoparticles.[\[10\]](#)
- Investigate the interaction of new chemical entities with nickel-dependent enzymes.[\[3\]](#)[\[9\]](#)

- Assess the potential for nickel release from medical devices and implants.[\[11\]](#)[\[12\]](#)

Production of Medical Radionuclides

An important application of ^{61}Ni is in the production of the positron-emitting radionuclide Copper-61 (^{61}Cu) for Positron Emission Tomography (PET) imaging.[\[1\]](#)[\[2\]](#)[\[13\]](#) ^{61}Cu -labeled radiotracers are being explored for their potential in oncology and other medical imaging applications.[\[14\]](#)[\[15\]](#)

Experimental Protocols

The following sections outline detailed methodologies for conducting tracer studies with ^{61}Ni .

In Vivo Human Metabolism Study Protocol

This protocol is adapted from studies using other stable nickel isotopes and is directly applicable to ^{61}Ni .[\[6\]](#)[\[7\]](#)

- Subject Recruitment and Baseline Sampling:
 - Recruit healthy adult volunteers with informed consent.
 - Collect baseline blood, urine, and feces samples to determine natural nickel levels.
- Tracer Administration:
 - Subjects should fast overnight.[\[6\]](#)[\[7\]](#)
 - Administer a precisely weighed oral dose of enriched ^{61}Ni (e.g., as $^{61}\text{NiCl}_2$ in purified water). The dosage should be calculated based on body weight (e.g., $20\text{ }\mu\text{g }^{61}\text{Ni/kg}$ body wt.).[\[7\]](#)
- Sample Collection:
 - Collect blood samples at fixed intervals (e.g., 0, 1, 2, 4, 8, 24, 48, 72, 96, and 120 hours) post-administration.[\[6\]](#)
 - Collect all urine and feces for a period of 5 days post-administration.[\[6\]](#)

- Sample Preparation for ICP-MS Analysis:
 - Plasma/Serum: Separate plasma or serum from blood samples. For analysis, dilute the sample and use multivariate calibration with principal components analysis (PCA) to correct for mass overlaps.[\[7\]](#)
 - Urine: To address high calcium content which can cause interferences, a method of Ca oxalate precipitation can be used, followed by analysis of the diluted supernatant.[\[7\]](#)
 - Feces: Homogenize fecal samples. A representative aliquot is acid-digested. The bis-(1-pyrrolidinecarbodithioato) nickel(II) complex can be extracted into an organic solvent, evaporated, and redissolved in dilute nitric acid for analysis.[\[5\]](#)
- Isotope Ratio Measurement by ICP-MS:
 - Utilize Inductively Coupled Plasma Mass Spectrometry (ICP-MS) for the isotopic analysis of nickel.[\[5\]](#)[\[7\]](#)
 - Employ isotope-dilution mass spectrometry for accurate quantification. In this method, a known amount of another nickel isotope (e.g., ^{62}Ni) can be added to the sample as an internal standard.[\[5\]](#)[\[6\]](#)
 - Measure the isotope ratios of ^{61}Ni to other nickel isotopes to determine the concentration of the tracer in each sample.

In Vitro Cell Culture Protocol for Nickel Uptake

- Cell Culture:
 - Culture the desired cell line (e.g., human lung cells, hepatocytes) to a specific confluency.
- Tracer Incubation:
 - Replace the standard culture medium with a medium containing a known concentration of enriched ^{61}Ni (e.g., as $^{61}\text{NiCl}_2$).
 - Incubate the cells for various time points (e.g., 0, 1, 4, 12, 24 hours).

- Cell Harvesting and Lysis:
 - Wash the cells with PBS to remove extracellular ^{61}Ni .
 - Harvest the cells and lyse them using an appropriate buffer.
- Sample Preparation and ICP-MS Analysis:
 - Digest the cell lysate with high-purity nitric acid.
 - Dilute the digested sample and analyze for ^{61}Ni content using ICP-MS as described in the in vivo protocol.

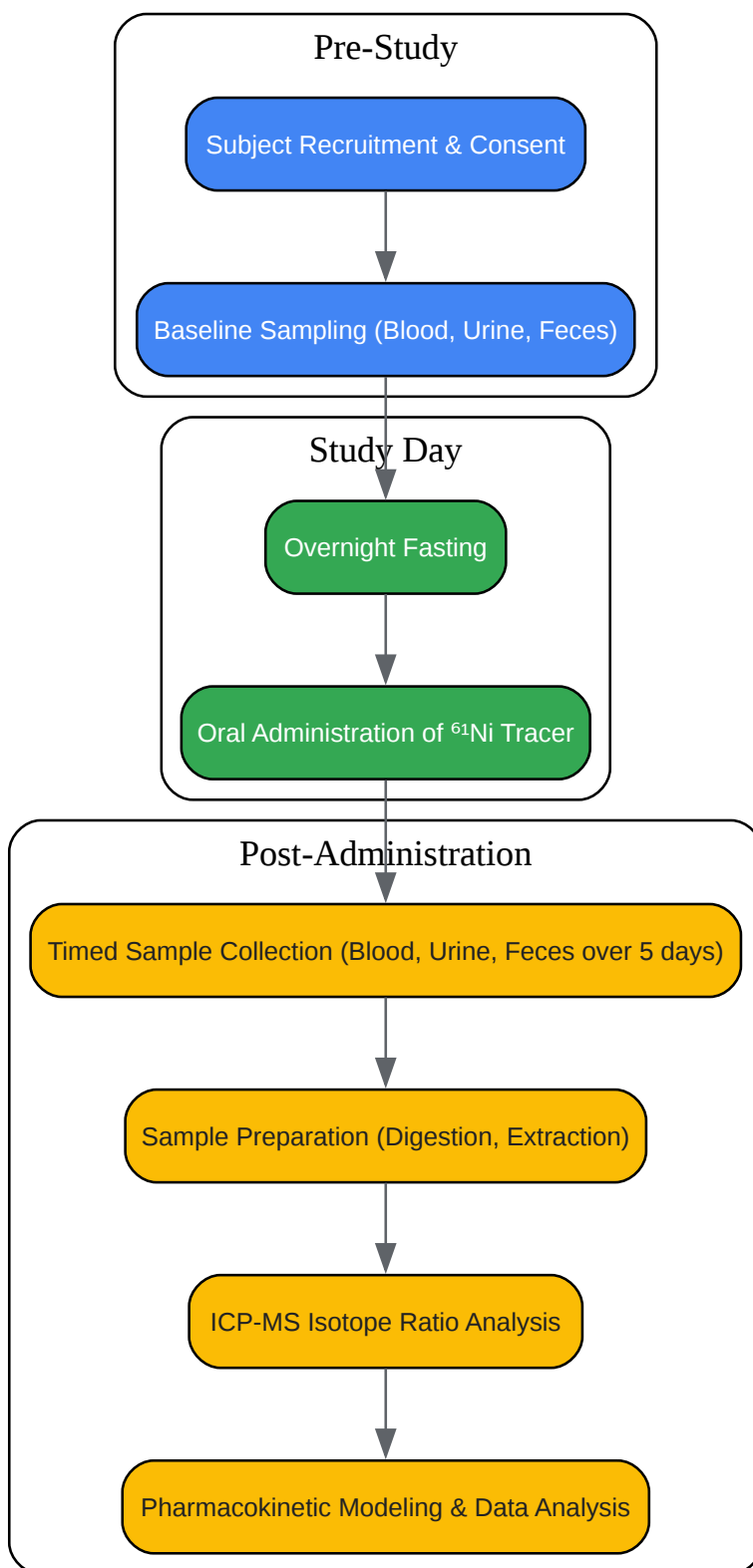
Data Presentation

Quantitative data from a human metabolism study using a stable nickel isotope tracer (^{62}Ni , analogous to a ^{61}Ni study) is presented in Table 2.[\[6\]](#)

Parameter	Value	Reference
Tracer Dose	10 μg ^{62}Ni /kg body weight	[6]
Gastrointestinal Absorption	29% - 40% of ingested dose	[6]
Urinary Excretion (5 days)	51% - 82% of absorbed dose	[6]
Peak Plasma Concentration Time	1.5 - 2.5 hours post-ingestion	[6]
Plasma Concentration Decrease	>10-fold within a few days	[6]

Visualizations

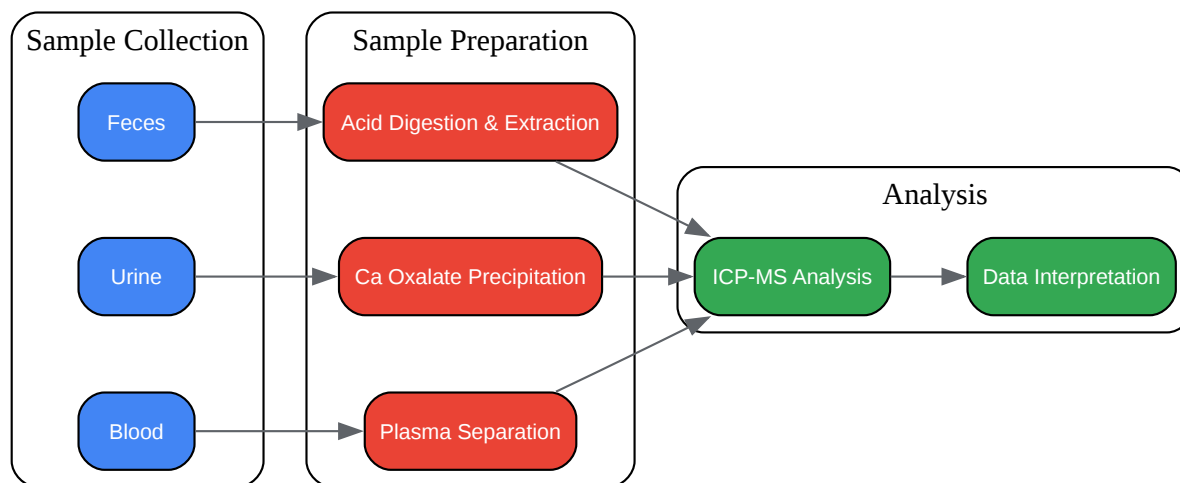
Experimental Workflow for a Human Metabolism Study



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Caption: General workflow for a human metabolism study using an oral ^{61}Ni tracer.

Sample Preparation and Analysis Workflow

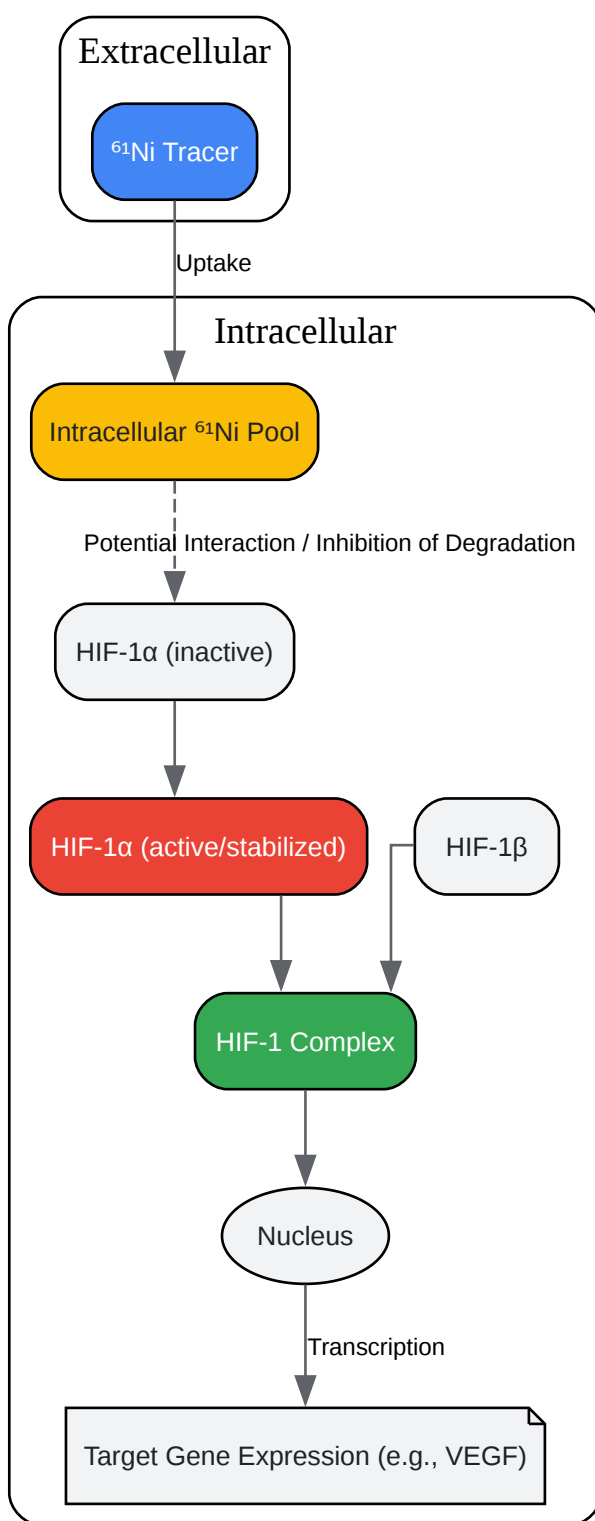


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Caption: Workflow for the preparation and analysis of different biological samples.

Hypothetical Signaling Pathway Investigation

While direct studies using ^{61}Ni to trace signaling pathways are not yet prevalent, it is a promising area of research. Nickel exposure has been shown to activate hypoxia-inducible factor-1 (HIF-1), a key regulator of cellular responses to low oxygen.[16] A potential application of ^{61}Ni would be to trace its intracellular localization and potential interactions with components of this pathway.



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Caption: Hypothetical use of ^{61}Ni to trace its influence on the HIF-1 signaling pathway.

Conclusion

Nickel-61 is a valuable tracer element with significant potential in biomedical research and drug development. Its stability and ease of detection by ICP-MS make it a powerful tool for elucidating the pharmacokinetics of nickel and for developing new therapeutic and diagnostic agents. The methodologies outlined in this guide provide a foundation for researchers to design and implement robust tracer studies using ^{61}Ni . Future research will likely see an expansion of ^{61}Ni applications, including its use in tracing the molecular mechanisms of nickel-related diseases and its role in the function of nickel-dependent enzymes.

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- To cite this document: BenchChem. [Preliminary Studies on Nickel-61 as a Tracer Element: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084663#preliminary-studies-on-nickel-61-as-a-tracer-element]

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